

N-Isopropylalanine Proper Disposal Procedures[1][2][3]

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Compound of Interest

Compound Name: *N-isopropylalanine*

Cat. No.: *B12005078*

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Executive Summary: Critical Identity Verification

STOP AND VERIFY: Before proceeding, you must confirm the chemical identity. There is a frequent and dangerous confusion between **N-Isopropylalanine** (an amino acid derivative) and N-Isopropylaniline (a toxic aromatic amine).

Feature	N-Isopropylalanine (Target)	N-Isopropylaniline (High Hazard)
CAS Number	2961-39-9 (L-isomer)	768-52-5
Structure	Aliphatic Amino Acid	Aromatic Amine
Physical State	Solid (White powder/crystal)	Liquid (Yellowish/Brown)
Primary Hazard	Irritant (Skin/Eye)	Toxic, Blood Damage (Methemoglobinemia)
Disposal Stream	Non-Regulated Organic Solid	Toxic/Hazardous Liquid Waste

This guide details procedures for **N-Isopropylalanine** (CAS 2961-39-9). If you possess the liquid aniline derivative, immediately refer to specific protocols for toxic aromatic amines.

Safety & Pre-Disposal Handling

Core Directive: Treat **N-isopropylalanine** as a chemical irritant. Although it lacks the high toxicity of its aniline counterpart, standard laboratory hygiene is required to prevent sensitization or accidental ingestion.

Personal Protective Equipment (PPE)

- Hand Protection: Nitrile gloves (0.11 mm minimum thickness).
- Eye Protection: Safety glasses with side shields or chemical goggles.
- Respiratory Protection: N95 particulate respirator if handling large quantities of open powder outside a fume hood.
- Body Protection: Standard lab coat and closed-toe shoes.

Spill Management (Solid State)

- Containment: Do not dry sweep if fine dust is present; this generates aerosols.
- Cleanup: Dampen the solid slightly with water or use a HEPA-filtered vacuum.
- Decontamination: Wipe the surface with 70% Ethanol followed by water.
- Collection: Place spill debris into the solid waste container described below.

Waste Classification & Segregation

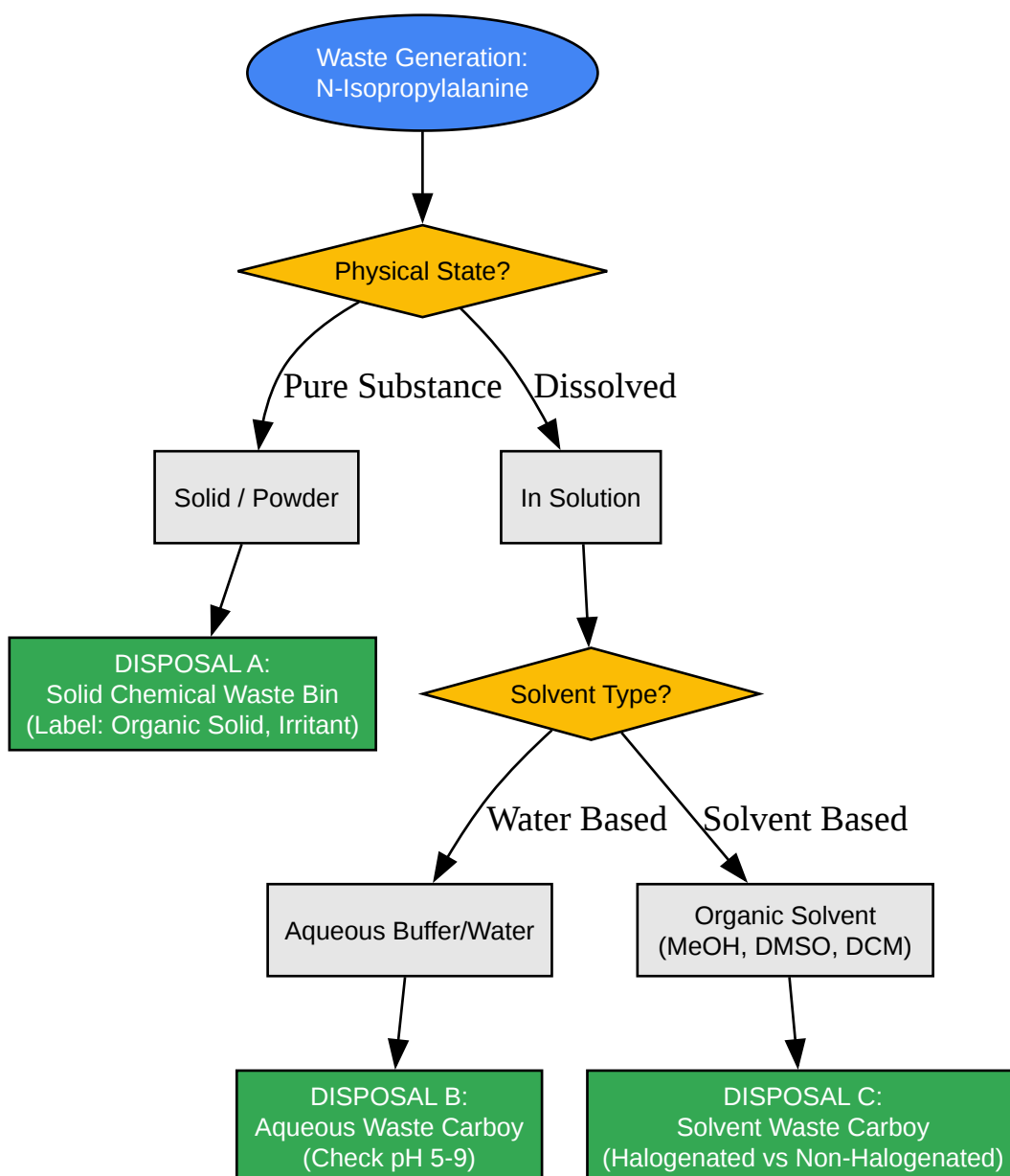
Proper segregation is the "self-validating system" of waste management. Mixing incompatible streams is the primary cause of waste-related accidents.

- Waste Stream: Non-Hazardous Organic Solid (unless contaminated with hazardous solvents).
- RCRA Status (USA): Not P-listed or U-listed. However, it must be managed as chemical waste, not general trash, due to its chemical nature.
- Incompatibilities:

- Strong Oxidizers: Keep away from nitric acid, perchlorates, or permanganates.
- Strong Acids/Bases: May react exothermically due to the amphoteric nature of the amino acid moiety.

Disposal Decision Matrix

The following workflow illustrates the logic for segregating **N-isopropylalanine** based on its state (pure solid vs. solution).



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Figure 1: Decision logic for segregating **N-isopropylalanine** waste streams.

Step-by-Step Disposal Procedures

Scenario A: Disposal of Pure Solid (Expired/Surplus)

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar or the original vendor container if intact.
- Labeling:
 - Affix a hazardous waste tag.
 - Chemical Name: Write "**N-Isopropylalanine**" (Do not use abbreviations like "N-IPA").
 - Hazards: Check "Irritant" or "General Organic".
- Packaging: Ensure the lid is screwed on tightly. If using a bag, use double-walled polyethylene bags and seal with tape.
- Storage: Store in the "Solid Waste" satellite accumulation area until pickup.

Scenario B: Disposal of Aqueous Solutions

Note: Although **N-isopropylalanine** is biodegradable, laboratory chemical solutions should generally not be poured down the drain without explicit EHS approval.

- Collection: Pour into the laboratory's designated "Aqueous Waste" carboy.
- Compatibility Check: Ensure the carboy does not contain heavy metals or strong oxidizers.
- pH Adjustment: If the solution was part of a reaction mixture, verify pH is between 5 and 9 before adding to the general aqueous stream to prevent container degradation.

Scenario C: Disposal of Organic Solutions (HPLC Waste/Mother Liquor)

- Segregation: Determine if the solvent is Halogenated (e.g., DCM, Chloroform) or Non-Halogenated (e.g., Methanol, Acetone).

- Collection: Pour into the appropriate solvent waste container.
- Labeling: List "**N-Isopropylalanine**" as a trace contaminant (<1%) on the waste tag, along with the primary solvents.

Emergency Response & First Aid

- Eye Contact: Rinse cautiously with water for 15 minutes.[1][2][3][4] Remove contact lenses if present.
- Skin Contact: Wash with soap and water.[1][2][5] If irritation persists (redness/itching), seek medical advice.
- Ingestion: Rinse mouth immediately. Do not induce vomiting unless instructed by a poison control center.
- Fire: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2][5] The compound emits nitrogen oxides (NO_x) upon combustion; firefighters should use SCBA.

References

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